

Mth-DL-Alanine: Technical Specifications and Applications in Drug Development

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Compound of Interest

Compound Name: *Mth-DL-alanine*

Cat. No.: *B11998009*

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Executive Summary

Mth-DL-alanine (CAS: 64948-74-9), chemically known as 3,5-dimethyl-2-thiohydantoin, is a specialized amino acid derivative widely utilized as a reference standard in protein sequencing and as a pharmacophore in medicinal chemistry. Unlike simple N-methylated amino acids, **Mth-DL-alanine** features a cyclic thiohydantoin core, formed by the condensation of alanine with methyl isothiocyanate. This structure confers unique stability and electronic properties, making it a critical scaffold in the development of androgen receptor antagonists and other heterocyclic therapeutics.

This technical guide provides a comprehensive analysis of **Mth-DL-alanine**, detailing its physicochemical properties, synthesis methodologies, and its pivotal role in modern drug discovery workflows.

Part 1: Chemical Identity & Physicochemical Properties

Core Specifications

The precise identification of **Mth-DL-alanine** is essential to distinguish it from other alanine derivatives like N-methyl-alanine or phenylthiohydantoin-alanine (PTH-alanine).

Property	Specification
Common Name	Mth-DL-alanine
Systematic Name	3,5-Dimethyl-2-thioxo-4-imidazolidinone; 3,5-Dimethyl-2-thiohydantoin
CAS Number	64948-74-9
Molecular Formula	C ₅ H ₈ N ₂ OS
Molecular Weight	144.19 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in methanol, DMSO, ethanol; sparingly soluble in water
Melting Point	164–166 °C (typical for thiohydantoins)

Structural Analysis

The "Mth" designation refers to the Methylthiohydantoin moiety. The structure consists of a 5-membered imidazolidine ring containing:

- A thiocarbonyl group (C=S) at position 2.
- A carbonyl group (C=O) at position 4.
- A methyl group at position 3 (derived from the methyl isothiocyanate reagent).
- A methyl group at position 5 (the side chain of the original alanine residue).

This cyclic structure locks the amino acid backbone, restricting conformational freedom—a desirable trait for designing rigid peptidomimetics.

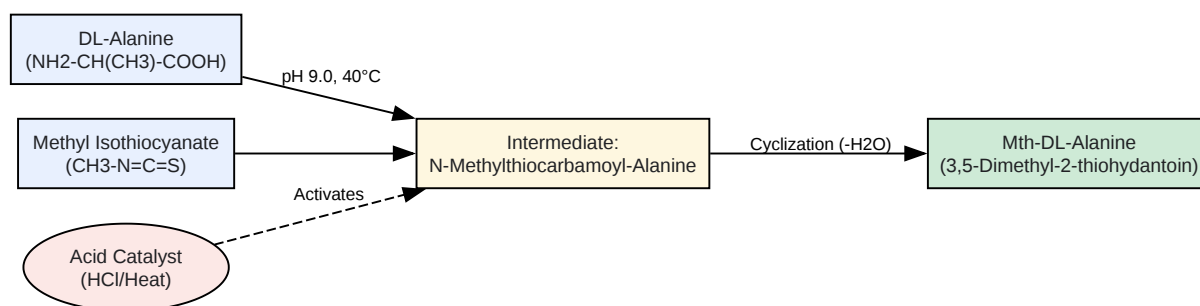
Part 2: Synthesis & Production Protocols

Mechanistic Pathway

The synthesis of **Mth-DL-alanine** follows a modified Edman degradation chemistry, replacing the traditional Phenyl Isothiocyanate (PITC) with Methyl Isothiocyanate (MITC).

Reaction Stages:

- Coupling: Nucleophilic attack of the alanine amino group onto the electrophilic carbon of MITC under basic conditions.
- Cyclization: Acid-catalyzed intramolecular condensation forms the thiohydantoin ring, releasing water.



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Figure 1: Synthesis pathway of **Mth-DL-alanine** via thiocarbamoylation and acid cyclization.

Bench-Scale Synthesis Protocol

Note: This protocol requires a fume hood due to the toxicity of isothiocyanates.

Reagents:

- DL-Alanine (10 mmol)
- Methyl Isothiocyanate (MITC) (11 mmol)
- Pyridine/Water (1:1 v/v)

- Hydrochloric Acid (2N)

Procedure:

- Coupling: Dissolve DL-Alanine in 20 mL of Pyridine/Water (1:1). Adjust pH to 9.0 using dilute NaOH if necessary.
- Addition: Add MITC dropwise while stirring at 40°C. Monitor the reaction via TLC (System: CHCl₃/MeOH 9:1) until the starting amino acid is consumed (approx. 2 hours).
- Cyclization: Acidify the solution to pH 1–2 using 2N HCl. Heat the mixture to 60°C for 1 hour to drive the cyclization of the thiocarbamoyl intermediate to the thiohydantoin.
- Extraction: Evaporate the solvent under reduced pressure. Extract the residue with Ethyl Acetate (3 x 20 mL).
- Purification: Wash the organic layer with brine, dry over anhydrous Na₂SO₄, and concentrate. Recrystallize from Ethanol/Hexane to obtain pure **Mth-DL-alanine**.

Part 3: Applications in Drug Development

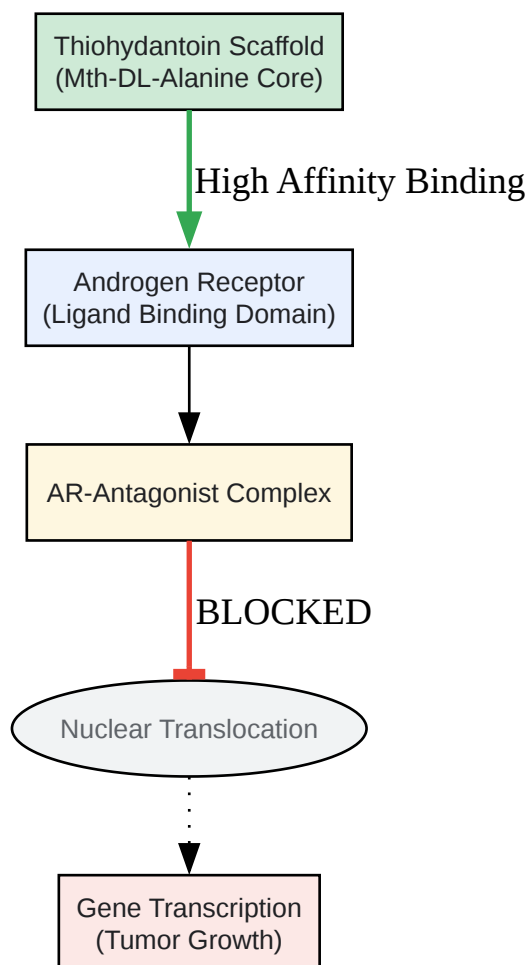
Analytical Reference Standard

Mth-amino acids are critical standards in HPLC and GC-MS analysis for identifying N-terminal amino acids. While Phenylthiohydantoin (PTH) derivatives are standard for Edman sequencing, Mth derivatives offer distinct retention times and mass spectral fragmentation patterns (Fragment ion at m/z 144 for the molecular ion), useful for validating modified peptide sequences.

Pharmacophore in Oncology (Androgen Receptor Antagonists)

The thiohydantoin scaffold is the core pharmacophore of second-generation anti-androgens used in prostate cancer therapy (e.g., Enzalutamide, Apalutamide). **Mth-DL-alanine** serves as a minimal structural model for studying the structure-activity relationship (SAR) of the thiohydantoin ring.

Mechanism of Action: The thiohydantoin ring occupies the ligand-binding pocket of the Androgen Receptor (AR), preventing nuclear translocation and DNA binding.



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Figure 2: Mechanism of thiohydantoin-based inhibition of the Androgen Receptor signaling pathway.

Metabolic Stability Studies

In peptidomimetics, replacing a standard peptide bond with a thiohydantoin ring (using Mth-amino acids as precursors) significantly enhances resistance to enzymatic hydrolysis.

Researchers utilize **Mth-DL-alanine** to benchmark the metabolic stability of these heterocyclic modifications against standard proteases.

Part 4: Analytical Characterization

To validate the identity of **Mth-DL-alanine** in your workflow, use the following spectral markers:

- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 1.35 (d, 3H): Methyl group at C5 (Alanine side chain).
 - δ 2.95 (s, 3H): N-Methyl group at N3.
 - δ 4.20 (q, 1H): Methine proton at C5 (Chiral center).
 - δ 10.1 (s, 1H): NH proton at N1 (Broad, exchangeable).
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: Observed at m/z 145.2.
 - Fragment 88: Loss of methyl isothiocyanate fragment (characteristic of Mth derivatives).

References

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Sources

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- To cite this document: BenchChem. [Mth-DL-Alanine: Technical Specifications and Applications in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11998009/docs#mth-dl-alanine-technical-specifications-and-applications-in-drug-development>]

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